

5-Epicanadensene: An Overview of a Taxane Diterpenoid

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Compound of Interest

Compound Name: 5-Epicanadensene

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Shanghai, China – December 3, 2025 – This technical guide provides a summary of the currently available information on **5-Epicanadensene**, a diterpenoid compound of interest to researchers in natural product chemistry and drug discovery. Due to the limited publicly available data, this document serves as a foundational overview rather than an in-depth guide with extensive experimental protocols and quantitative analysis.

Chemical Identity and Structure

5-Epicanadensene is a complex natural product classified as a taxane diterpenoid.^{[1][2]} Its chemical formula is C₃₀H₄₂O₁₂, and it has a molecular weight of 594.65 g/mol.^[1] The systematic IUPAC name for **5-Epicanadensene** is [(2R,3Z,5S,7S,8E,10S,11R,13S)-2,3,5,10-tetraacetyloxy-7-hydroxy-8-(hydroxymethyl)-4,14,15,15-tetramethyl-13-bicyclo[9.3.1]pentadeca-1(14),3,8-trienyl] acetate. The compound is registered under the CAS number 220384-17-8.

Below is a two-dimensional representation of the chemical structure of **5-Epicanadensene**.


 Chemical structure of 5-Epicanadensene

Figure 1. 2D Chemical Structure of **5-Epicanadensene**.

Physicochemical Properties

A summary of the known physicochemical properties of **5-Epicanadensene** is provided in Table 1. This information is based on data from chemical suppliers and publicly accessible databases.

Property	Value	Reference
Molecular Formula	C30H42O12	[1]
Molecular Weight	594.65 g/mol	[1]
CAS Number	220384-17-8	[1]
Compound Type	Diterpenoid	[1][2]
Physical Description	Powder	
Source	Taxus sumatrana	[1][2]

Table 1. Physicochemical properties of **5-Epicanadensene**.

Source and Isolation

5-Epicanadensene is a natural product isolated from the branches of *Taxus sumatrana*, a species of yew tree.[1][2] The genus *Taxus* is a well-known source of taxane diterpenoids, a class of compounds that includes the prominent anticancer drug, paclitaxel (Taxol).

A specific, detailed experimental protocol for the isolation of **5-Epicanadensene** is not available in the reviewed scientific literature. However, the general methodology for isolating taxane diterpenoids from *Taxus sumatrana* involves the extraction of plant material with solvents such as acetone or methanol, followed by a series of chromatographic separation techniques to purify individual compounds. The structure elucidation of these compounds is typically achieved through spectroscopic methods, primarily 1D and 2D Nuclear Magnetic Resonance (NMR) spectroscopy and Mass Spectrometry (MS).

Spectroscopic Data

A comprehensive set of experimental spectroscopic data for **5-Epicanadensene**, including ^1H NMR and ^{13}C NMR spectra, is not publicly available at this time. The structural information,

including the complex stereochemistry, has been determined through these techniques, as indicated by the detailed IUPAC name.

Biological Activity

There is currently no specific information in the scientific literature regarding the biological activity or potential signaling pathways of **5-Epicanadensene**. However, other taxane diterpenoids isolated from *Taxus sumatrana* have been reported to exhibit cytotoxic effects against various human cancer cell lines. This suggests that **5-Epicanadensene** could be a candidate for further investigation into its pharmacological properties. Without specific biological data, a diagram of its signaling pathway or experimental workflow cannot be generated.

Synthesis

Information regarding the chemical synthesis of **5-Epicanadensene** is not available in the public domain.

Conclusion

5-Epicanadensene is a structurally complex taxane diterpenoid isolated from *Taxus sumatrana*. While its basic chemical identity has been established, there is a notable absence of detailed, publicly available data regarding its spectroscopic properties, a specific isolation protocol, biological activity, and synthetic routes. Further research is required to fully characterize this natural product and to explore its potential applications in pharmacology and drug development. This guide will be updated as more information becomes available.

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References

- 1. New bicyclic taxane diterpenoids from *Taxus sumatrana* - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. abeo-taxane diterpenoids from the Taiwanese Yew *Taxus sumatrana* - PubMed [pubmed.ncbi.nlm.nih.gov]
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